Application Note: Experimental Procedures Involving 4-Amino-2-fluoro-5-iodobenzonitrile

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Compound of Interest

Compound Name:	*4-Amino-2-fluoro-5-iodobenzonitrile*
CAS No.:	*380241-60-1*
Cat. No.:	*B1278781*

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Abstract

4-Amino-2-fluoro-5-iodobenzonitrile (CAS 351522-14-0) is a high-value bifunctional intermediate used extensively in the synthesis of Androgen Receptor (AR) antagonists (e.g., next-generation analogs of Apalutamide and Enzalutamide) and kinase inhibitors.[1] Its structure features three distinct reactive handles: a nucleophilic amino group, an electrophilic iodine (ideal for cross-coupling), and a nitrile group convertible to amides or heterocycles. This application note provides validated protocols for its synthesis via regioselective iodination and its downstream functionalization via Suzuki-Miyaura coupling and nitrile hydrolysis.[1]

Part 1: Chemical Profile & Safety Architecture

Physicochemical Properties

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Property	Specification
CAS Number	351522-14-0
Molecular Formula	$C_7H_4FIN_2$
Molecular Weight	262.02 g/mol
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, DMF, THF; Sparingly soluble in DCM; Insoluble in water
Melting Point	148–152 °C (decomposition often observed >200 °C)

Safety & Handling (HSE)

Hazard Classification: Irritant (Skin/Eye), Acute Toxicity (Oral/Inhalation).

- Critical Control: The iodine-carbon bond is photosensitive.[1] Store in amber vials under inert atmosphere (Argon/Nitrogen) at 2–8 °C.
- Waste Disposal: Segregate as halogenated organic waste.[1] Do not mix with strong oxidizers.[1]

Part 2: Upstream Synthesis (Regioselective Iodination)

Strategic Rationale

The synthesis targets the C5 position of 4-amino-2-fluorobenzonitrile.[1]

- Regiochemistry: The amino group ($-NH_2$) at C4 is a strong ortho, para-director.[1] The fluoro group (-F) at C2 is a weak ortho, para-director.[1]
- Causality: The C5 position is ortho to the strong donor ($-NH_2$) and para to the fluoro group, making it the most electron-rich and kinetically favored site for Electrophilic Aromatic Substitution (EAS).

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- Reagent Choice: N-Iodosuccinimide (NIS) is selected over elemental iodine (

) because it provides a controlled source of iodonium ions (

) without requiring harsh oxidants that could hydrolyze the nitrile.

Protocol: Iodination with NIS

Scale: 10 mmol basis

Reagents:

- 4-Amino-2-fluorobenzonitrile (1.36 g, 10.0 mmol)[1]
- N-Iodosuccinimide (NIS) (2.36 g, 10.5 mmol, 1.05 eq)
- Acetonitrile (MeCN) (50 mL, anhydrous) or DMF (for higher solubility)
- Sodium Thiosulfate (10% aq. solution)

Step-by-Step Procedure:

- Dissolution: Charge a 100 mL round-bottom flask (shielded from light with foil) with 4-amino-2-fluorobenzonitrile and MeCN. Stir until fully dissolved.
- Cooling: Cool the solution to 0 °C using an ice bath. Rationale: Lower temperature improves regioselectivity and prevents over-iodination.
- Addition: Add NIS portion-wise over 15 minutes.
- Reaction: Allow the mixture to warm to Room Temperature (RT) naturally. Stir for 2–4 hours.
  - Validation: Monitor by TLC (Hexane:EtOAc 3:1). Product will be less polar (higher

) than the starting material.
- Quenching: Pour the reaction mixture into 150 mL of ice-water containing 10 mL of 10% sodium thiosulfate.

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- Mechanism:[2][3] Thiosulfate reduces unreacted iodine species, preventing product discoloration.

- Isolation: The product precipitates as a solid. Filter via vacuum filtration.[1] Wash with cold water (3 x 20 mL).

- Drying: Dry in a vacuum oven at 40 °C for 12 hours.

  - Expected Yield: 85–92%

Part 3: Downstream Functionalization Protocols

Protocol A: Suzuki-Miyaura Cross-Coupling

This protocol utilizes the C5-iodine handle to construct biaryl scaffolds common in drug discovery.[1]

Reagents:

- **4-Amino-2-fluoro-5-iodobenzonitrile** (1.0 eq)[1]

- Aryl Boronic Acid (1.2 eq)[4]

- Catalyst:

  (5 mol%)

- Base:

  (2.0 M aq. solution, 3.0 eq)

- Solvent: 1,4-Dioxane[1]

Procedure:

- Degassing (Critical): Combine the iodide, boronic acid, and base in a microwave vial or pressure tube. Add Dioxane. Sparge with Argon for 10 minutes.

  - Why: Oxygen poisons Pd(0) species, halting the catalytic cycle.

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- Catalyst Addition: Add the Pd catalyst quickly and seal the vessel.
- Heating: Heat to 90 °C for 4–12 hours.
- Workup: Dilute with EtOAc, wash with brine, dry over

  , and concentrate. Purify via flash chromatography.

Protocol B: Controlled Nitrile Hydrolysis (Radziszewski Reaction)

Converting the nitrile (-CN) to a primary amide ($-CONH_2$) without hydrolyzing to the acid.

Reagents:

- Substrate (1.0 eq)
- Hydrogen Peroxide (30% aq., 5.0 eq)
- NaOH (20% aq., 1.0 eq) or

  (mild)
- Solvent: DMSO or Ethanol

Procedure:

- Dissolve substrate in DMSO.[1]
- Cool to 0 °C. Add NaOH solution, followed strictly by dropwise addition of

  .
  - Safety: Reaction is exothermic.[1]
- Stir at RT for 1 hour.
- Quench with water.[1] The amide usually precipitates; if not, extract with EtOAc.

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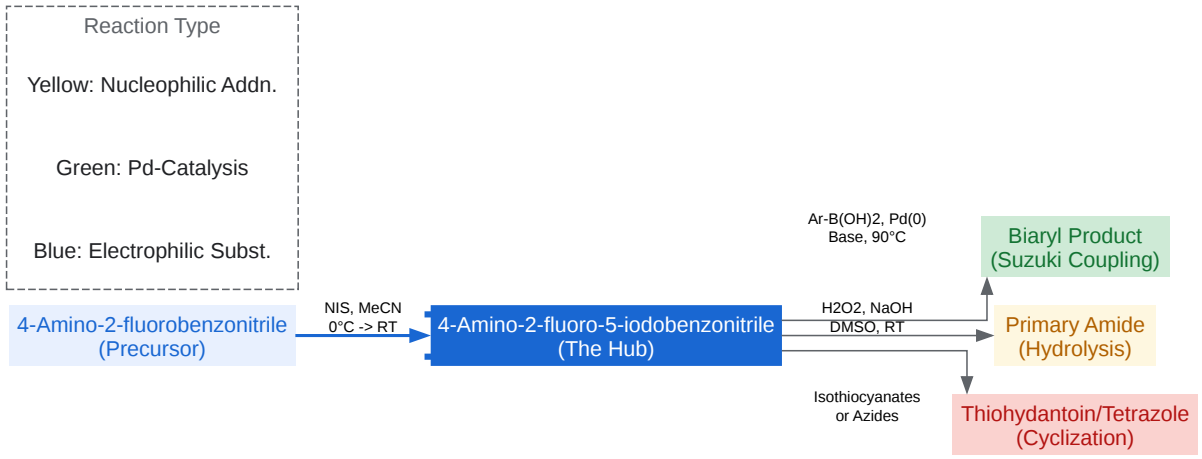
Part 4: Visualizing the Workflow

The following diagram illustrates the central role of **4-Amino-2-fluoro-5-iodobenzonitrile** as a "Hub" intermediate, connecting upstream synthesis to downstream pharmaceutical applications.



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Caption: Synthetic workflow showing the regioselective formation of the intermediate and its divergence into three key pharmaceutical scaffolds.

Part 5: Analytical Validation (Self-Validating System)

To ensure the integrity of the protocol, the following analytical checkpoints must be met:

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Checkpoint	Method	Acceptance Criteria	Troubleshooting
Reaction Completion	TLC / HPLC	< 2% Starting Material remaining	If stalled, add 0.1 eq NIS; do not heat >40°C.
Identity (NMR)	^{1}H NMR (DMSO-d_6)	Shift of aromatic protons.[1] Loss of symmetry compared to precursor.	C5-H signal disappears; C3-H and C6-H appear as singlets (or weak doublets due to F-coupling).
Purity	HPLC (254 nm)	> 98.0% Area	Impurity at RRT 1.1 often di-iodinated species (control temp).

References

- Regioselective Iodination of Anilines
  - Castanet, A.-S., Collet, F., & Hoarau, C. (2013). N-Iodosuccinimide (NIS).[1] Synlett.
- Suzuki Coupling of Aryl Iodides
  - Miyaura, N., & Suzuki, A. (1995). Palladium-Catalyzed Cross-Coupling Reactions of Organoboron Compounds. Chemical Reviews, 95(7), 2457–2483.
- Nitrile Hydrolysis (Radziszewski Conditions)
  - McIsaac, J. E., et al. (1971). The Mechanism of the Radziszewski Reaction. The Journal of Organic Chemistry.
- Application in AR Antagonists (Contextual)

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- Clegg, N. J., et al. (2012). ARN-509: A Novel Antiandrogen for Prostate Cancer Treatment. [1] Cancer Research.[1] (Describes similar scaffolds).

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Sources

- 1. 4-Fluorobenzonitrile | C7H4FN | CID 14517 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Nitrile to Amide - Common Conditions [commonorganicchemistry.com]
- 3. BJOC - Synthesis of aliphatic nitriles from cyclobutanone oxime mediated by sulfuryl fluoride (SO2F2) [beilstein-journals.org]
- 4. Catalytic [4+2]- and [4+4]-cycloaddition using furan-fused cyclobutanone as a privileged C4 synthon - PMC [pmc.ncbi.nlm.nih.gov]
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